

A Comparative Analysis of Tetryl and Modern Insensitive Munitions Compounds

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Compound of Interest

Compound Name: Tetryl

Cat. No.: B1194171

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This guide provides an objective comparison between the legacy explosive, **Tetryl**, and modern insensitive munitions (IM) compounds, specifically FOX-7, NTO, and DNAN. The development of insensitive munitions is a critical aspect of modern explosives research, aiming to create energetic materials that are highly resistant to accidental detonation from stimuli such as shock, friction, and heat, without compromising performance.[1][2] **Tetryl**, a nitramine booster explosive widely used during the World Wars, has been largely superseded due to its sensitivity and toxicity.[3][4][5] This document details the performance characteristics, sensitivity, and synthesis of these compounds, supported by experimental data for researchers, scientists, and professionals in the field.

Data Presentation: A Quantitative Comparison

The following tables summarize the key physical, chemical, and performance properties of **Tetryl** and the selected modern IM compounds.

Table 1: Chemical and Physical Properties

Property	Tetryl	FOX-7	NTO	DNAN
Chemical Formula	C ₇ H ₅ N ₅ O ₈ [4]	C ₂ H ₄ N ₄ O ₄ [6]	C ₂ H ₂ N ₄ O ₃ [7]	C ₇ H ₆ N ₂ O ₅ [8]
Molar Mass (g/mol)	287.15	148.08[6]	130.063[7]	198.134[8]
Appearance	Yellow crystalline solid[3][5]	Bright yellow crystalline powder[6]	Off-white to light yellow powder[7]	Pale yellow granular crystals[8]
Density (g/cm ³)	1.73	1.885[6]	1.9[7]	1.52[9]
Melting Point (°C)	~130[4]	238 (decomposes)[6]	268–271[7]	94.5[8]

Table 2: Explosive Performance and Sensitivity

Property	Tetryl	FOX-7	NTO	DNAN
Detonation Velocity (m/s)	7,570[3][10]	8,870 (calculated)[6]	8,500[7]	5,590 (casted)
Detonation Pressure (GPa)	Not Available	28.8[11]	Not Available	Not Available
Impact Sensitivity	Sensitive[3]	Less sensitive than RDX[6][12]	Very Low[7]	Low Sensitivity[8][13]
Friction Sensitivity	Sensitive[3]	>350 N[6]	Very Low[7]	Low Sensitivity[13]
Thermal Decomposition (°C)	187 (explodes)[4][14]	238 (decomposes)[6]	~272 (decomposes)[2]	>315 (peak exotherm)
Relative Effectiveness (RE) Factor	1.25[3][10]	Not Available	Not Available	~0.9 (vs. TNT)[8][13]

Experimental Protocols

The data presented above are typically determined using standardized experimental methods designed to quantify the performance and safety of energetic materials.

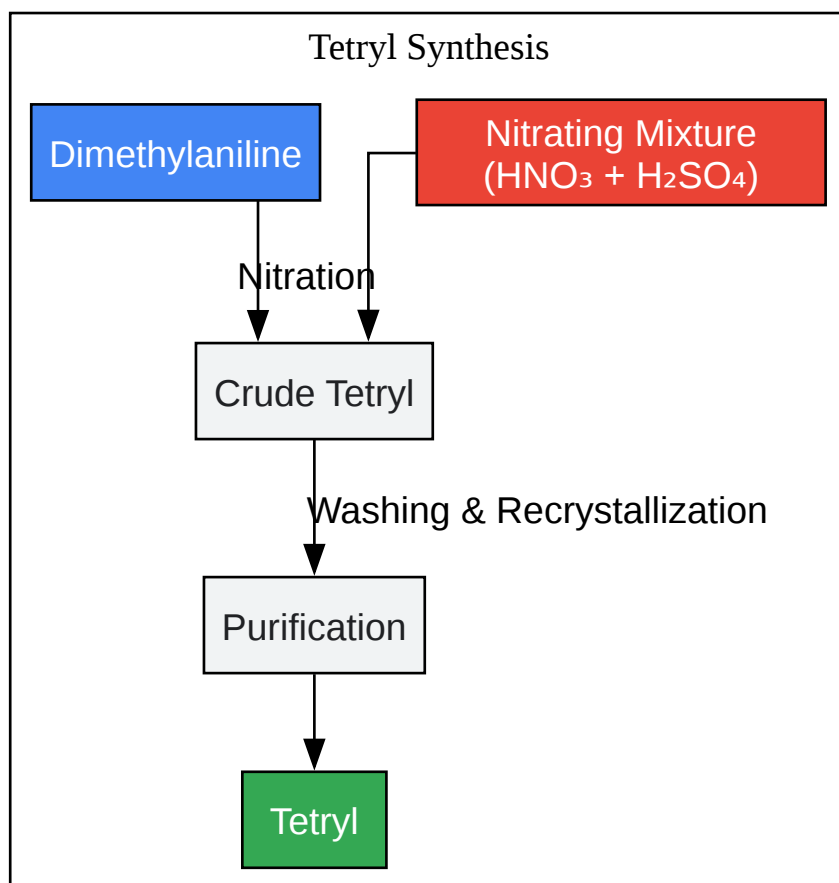
- **Impact Sensitivity Test:** This test evaluates an explosive's reaction to a specific impact energy. A common method is the drop-weight test, where a known weight is dropped from a specified height onto a sample of the material. The result is often expressed as the height at which there is a 50% probability of causing a reaction (H_{50}). A higher H_{50} value indicates lower sensitivity.
- **Friction Sensitivity Test:** This assesses the explosive's sensitivity to frictional stimuli. The BAM (Bundesanstalt für Materialforschung und -prüfung) friction apparatus is a standard instrument where a weighted pin is drawn across a sample spread on a porcelain plate. The result is the load (in Newtons) at which a reaction (e.g., crackling, smoke, or explosion) occurs. Higher values signify lower sensitivity.[\[6\]](#)
- **Thermal Stability Analysis:** Differential Scanning Calorimetry (DSC) is a primary technique used to determine the thermal stability of explosives. A small sample is heated at a controlled rate, and the heat flow to or from the sample is measured relative to a reference. This method identifies the melting point and the onset and peak temperatures of exothermic decomposition, providing critical data on the material's stability at elevated temperatures.[\[9\]](#)
- **Detonation Velocity Measurement:** The speed at which a detonation wave travels through an explosive is a key performance metric. It is often measured by placing ionization probes at precise intervals along a column of the explosive. As the detonation front passes each probe, it creates an electrical signal. The velocity is calculated from the time intervals and the known distances between the probes.[\[11\]](#)

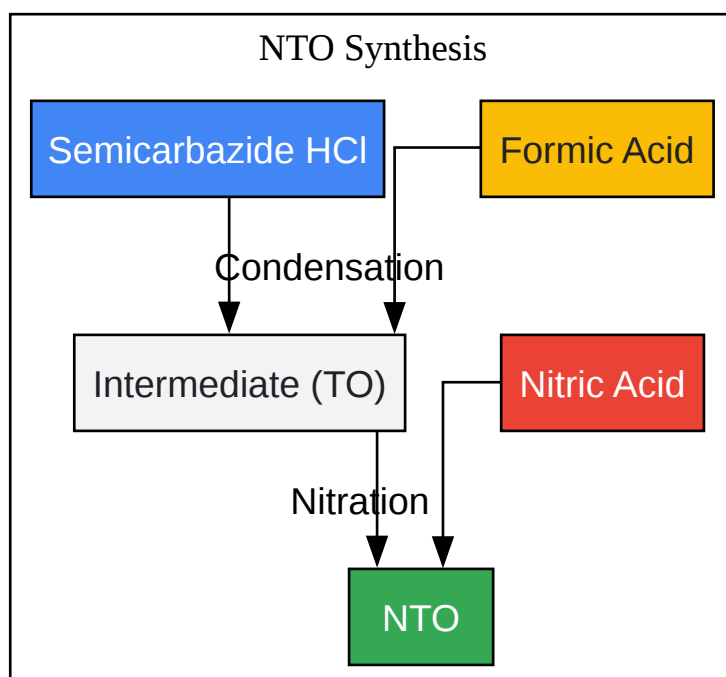
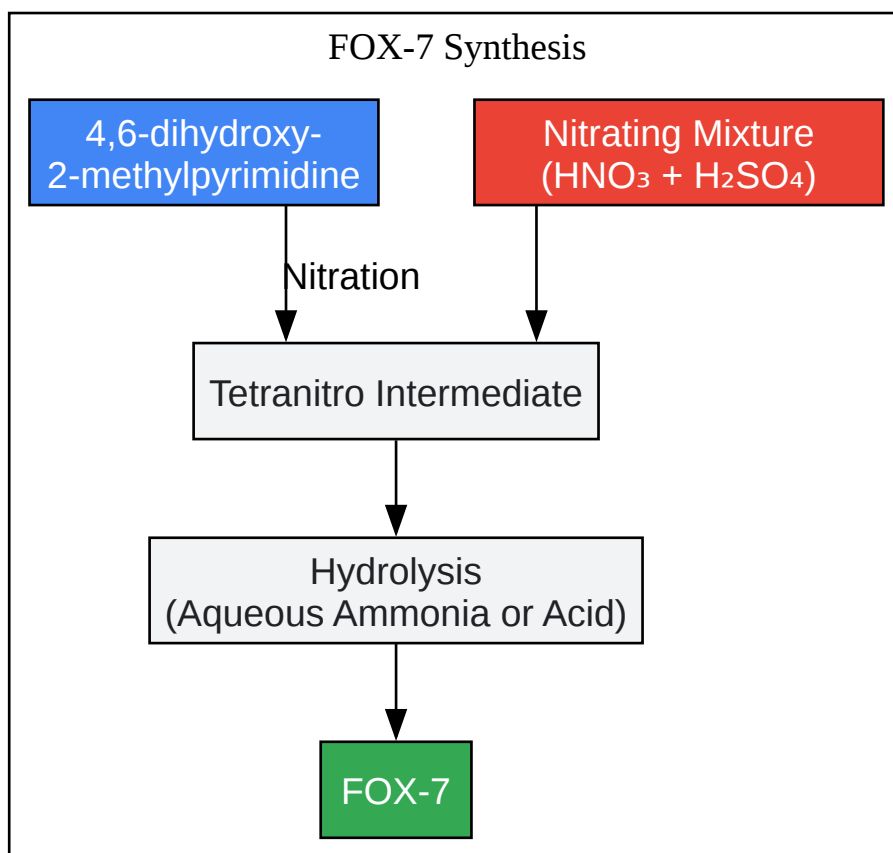
Synthesis Pathways and Methodologies

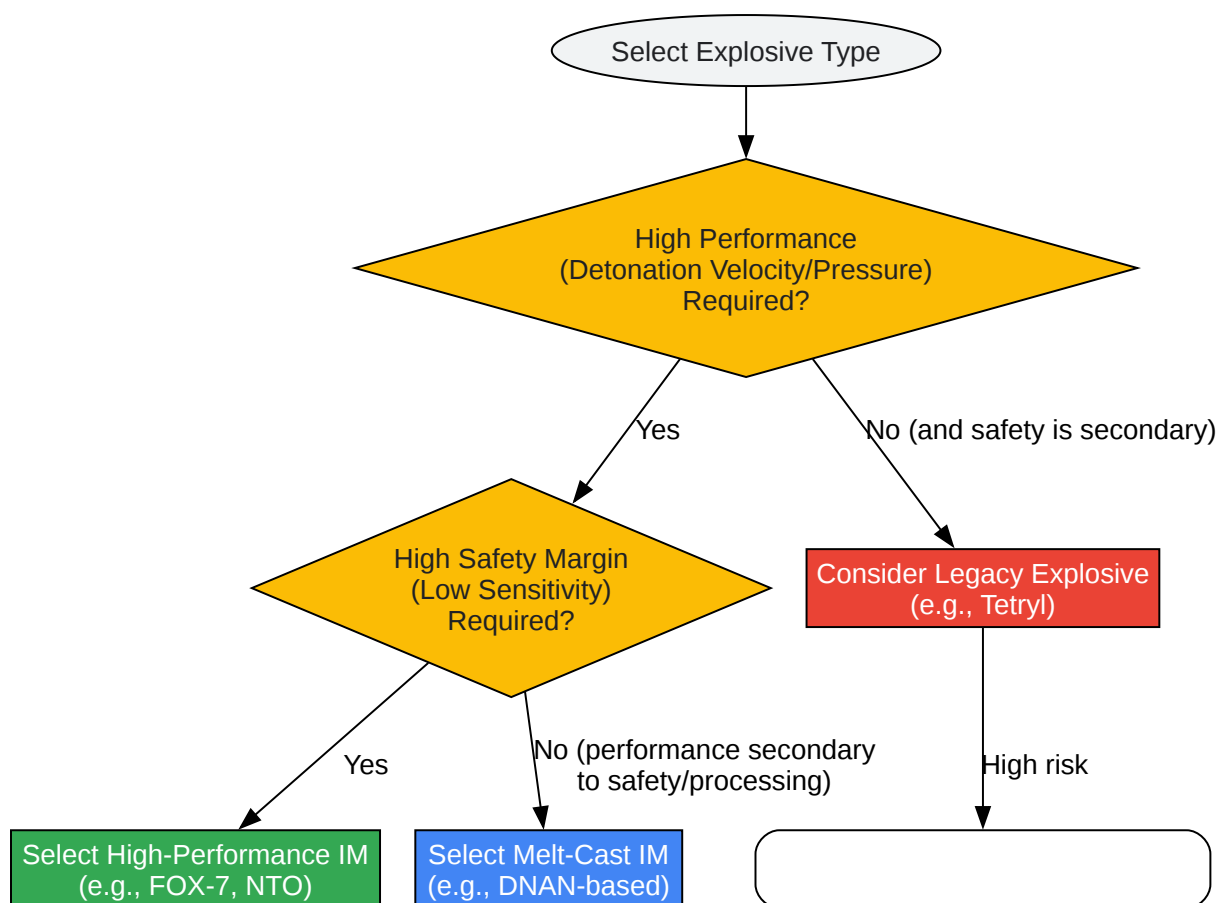
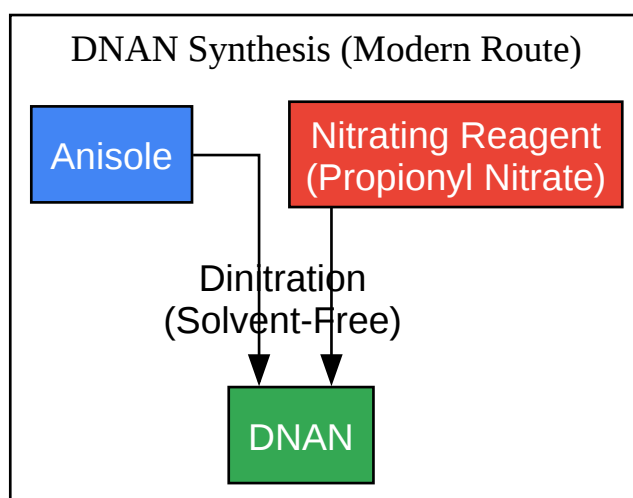
The manufacturing processes for these compounds differ significantly, reflecting advancements in chemical synthesis toward greater safety and efficiency.

Tetryl Synthesis

Historically, **Tetryl** was produced in a batch process by dissolving dimethylaniline in concentrated sulfuric acid, followed by nitration with a mixture of nitric and sulfuric acids.^[5]^[15] An alternative route involved the reaction of 2,4-dinitrochlorobenzene with methylamine, followed by nitration.^[15] Both methods involve aggressive nitrating agents and produce a sensitive final product.







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